

Application Notes and Protocols for ML175 in In Vitro Studies

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Compound of Interest

Compound Name: ML175

Cat. No.: B15623366

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Introduction

ML175 is a potent and selective, activity-based inhibitor of Glutathione S-Transferase Omega 1 (GSTO1).^{[1][2]} It acts by covalently labeling the active site cysteine of the GSTO1 enzyme.^[1]^[2] GSTO1 is overexpressed in several cancer cell lines and is implicated in chemotherapeutic resistance, making it a promising target for cancer therapy.^{[1][2]} These application notes provide a comprehensive guide for utilizing **ML175** in various in vitro studies, including recommended starting concentrations, detailed experimental protocols, and an overview of the signaling pathways involved.

Quantitative Data Summary

The following table summarizes the effective concentrations and inhibitory constants of **ML175** in various in vitro settings. This data serves as a starting point for experimental design.

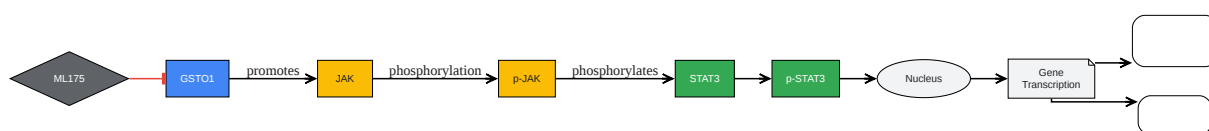
Parameter	Value	Cell Line / System	Assay Type	Reference
IC50	28 nM	Recombinant GSTO1	Enzyme Inhibition Assay	[1][2]
In Situ Inhibition	250 nM	MDA-MB-435	Complete inhibition of GSTO1	[1][2]
Signaling Studies	1 μ M	SH-SY5Y	Inhibition of GSTO1 for pathway analysis	[3]

Signaling Pathways Modulated by GSTO1

GSTO1 has been shown to modulate key signaling pathways involved in cell survival, proliferation, and inflammation. Inhibition of GSTO1 by **ML175** can therefore be used to study these pathways.

GSTO1 and the JAK/STAT3 Signaling Pathway

GSTO1 can promote the phosphorylation of JAK and STAT3, leading to the activation of the JAK/STAT3 signaling pathway. This pathway is crucial for cell proliferation, migration, and invasion, and the inhibition of apoptosis in cancer cells.[4]



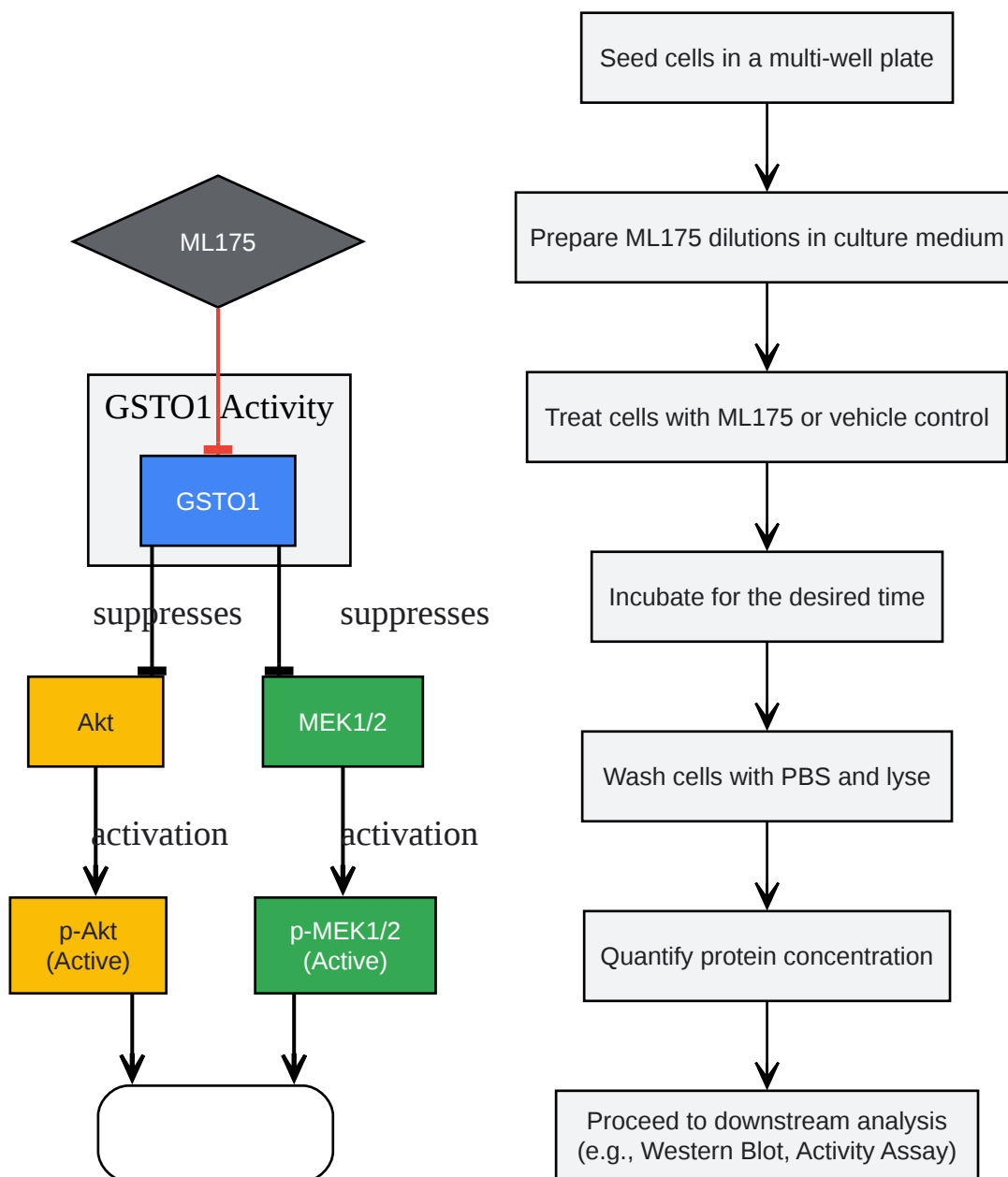
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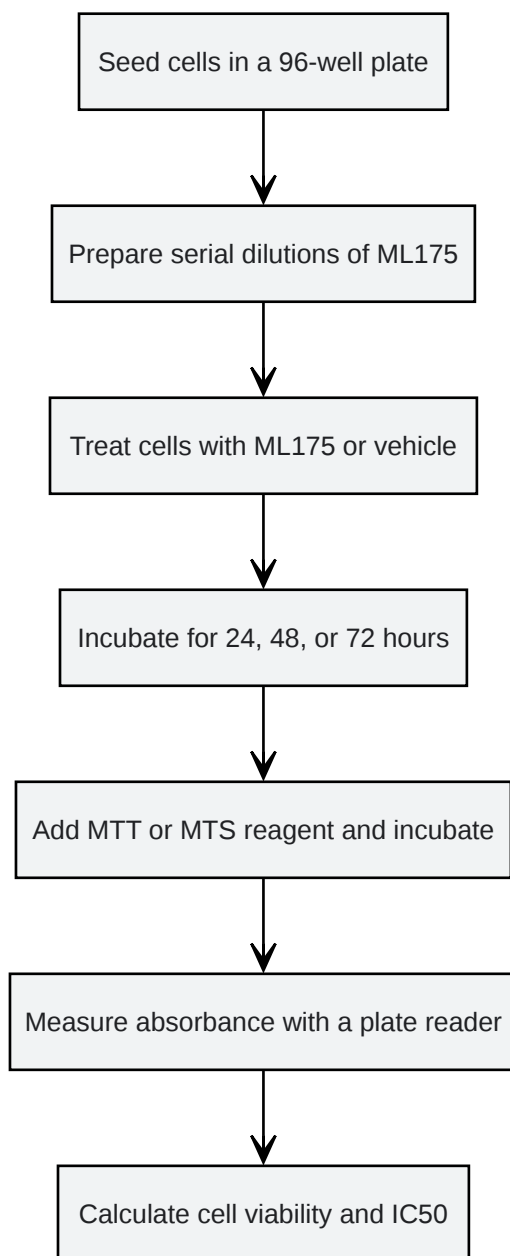
GSTO1-mediated activation of the JAK/STAT3 pathway.

GSTO1 Regulation of Akt and MEK1/2 Signaling

GSTO1 activity has been shown to suppress the activation of Akt and MEK1/2 kinases.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Inhibition of GSTO1 with **ML175** leads to the activation of both Akt and MEK1/2, suggesting that GSTO1 plays a role in maintaining the basal state of these pro-survival signaling pathways.[\[1\]](#)[\[2\]](#)





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- To cite this document: BenchChem. [Application Notes and Protocols for ML175 in In Vitro Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15623366#starting-concentration-of-ml175-for-in-vitro-studies]

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